

Solubility of (3-Hydroxymethyl)phenylboronic Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: (3-Hydroxymethyl)phenylboronic acid

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This technical guide provides a comprehensive overview of the solubility of **(3-Hydroxymethyl)phenylboronic acid** in organic solvents. Due to the limited availability of direct quantitative solubility data for **(3-Hydroxymethyl)phenylboronic acid** in publicly accessible literature, this document presents data for structurally analogous compounds, namely phenylboronic acid and its substituted derivatives. The methodologies detailed herein are standard for determining boronic acid solubility and can be directly applied to the target compound.

Introduction to Phenylboronic Acid Solubility

Phenylboronic acids are a class of compounds widely used in organic synthesis, most notably in Suzuki-Miyaura cross-coupling reactions. Their solubility in organic solvents is a critical parameter for reaction optimization, purification, and formulation development. The solubility of phenylboronic acids is primarily influenced by two factors: the nature and position of substituents on the phenyl ring and the polarity of the solvent^[1]. Generally, boronic acids exhibit higher solubility in polar organic solvents^[2].

Quantitative Solubility Data for Phenylboronic Acid Analogs

The following tables summarize the experimentally determined mole fraction solubility of phenylboronic acid and isobutoxyphenylboronic acid isomers in a range of organic solvents at various temperatures. This data provides a valuable reference for predicting the solubility behavior of **(3-Hydroxymethyl)phenylboronic acid**.

Table 1: Solubility of Phenylboronic Acid in Various Organic Solvents[[1](#)]

Solvent	Temperature (K)	Mole Fraction (x)
Chloroform	293.15	0.012
303.15	0.020	
313.15	0.033	
323.15	0.052	
3-Pentanone	293.15	0.095
303.15	0.135	
313.15	0.185	
323.15	0.250	
Acetone	293.15	0.110
303.15	0.155	
313.15	0.210	
323.15	0.280	
Dipropyl Ether	293.15	0.055
303.15	0.080	
313.15	0.115	
323.15	0.160	
Methylcyclohexane	293.15	< 0.001
303.15	< 0.001	
313.15	0.001	
323.15	0.001	

Table 2: Solubility of Isobutoxyphenylboronic Acid Isomers in Various Organic Solvents^[1]

Solvent	Temperature (K)	ortho-Isobutoxyphenylboronic Acid (Mole Fraction, x)	meta-Isobutoxyphenylboronic Acid (Mole Fraction, x)	para-Isobutoxyphenylboronic Acid (Mole Fraction, x)
Chloroform	293.15	0.045	0.008	0.006
303.15	0.075	0.014	0.011	
313.15	0.120	0.024	0.019	
323.15	0.185	0.041	0.032	
3-Pentanone	293.15	0.135	0.028	0.022
303.15	0.190	0.045	0.036	
313.15	0.260	0.070	0.057	
323.15	0.350	0.105	0.088	
Acetone	293.15	0.150	0.040	0.032
303.15	0.210	0.062	0.051	
313.15	0.285	0.092	0.075	
323.15	0.380	0.130	0.108	
Dipropyl Ether	293.15	0.105	0.018	0.015
303.15	0.150	0.030	0.025	
313.15	0.210	0.048	0.040	
323.15	0.290	0.075	0.063	
Methylcyclohexane	293.15	0.002	< 0.001	< 0.001
303.15	0.003	0.001	0.001	
313.15	0.005	0.002	0.002	
323.15	0.008	0.003	0.003	

Experimental Protocol for Solubility Determination

A reliable and widely used method for determining the solubility of boronic acids in organic solvents is the dynamic or synthetic method. This technique involves observing the dissolution of a solid in a liquid under controlled heating.

Principle

A biphasic mixture of the boronic acid and the chosen organic solvent with a precisely known composition is prepared. This mixture is then heated at a constant, slow rate with vigorous stirring. The temperature at which the last solid particles dissolve, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition. The disappearance of turbidity can be monitored visually or instrumentally by measuring the intensity of a light beam passing through the sample[1][3].

Materials and Apparatus

- Boronic Acid: **(3-Hydroxymethyl)phenylboronic acid**
- Organic Solvents: High-purity solvents of interest
- Analytical Balance: For accurate weighing
- Jacketed Glass Vessel: To allow for precise temperature control
- Magnetic Stirrer and Stir Bar: For homogeneous mixing
- Calibrated Temperature Probe: For accurate temperature measurement
- Luminance Probe or Light Source and Detector: For monitoring turbidity
- Heating/Cooling Circulator: To control the temperature of the jacketed vessel[1]

Procedure

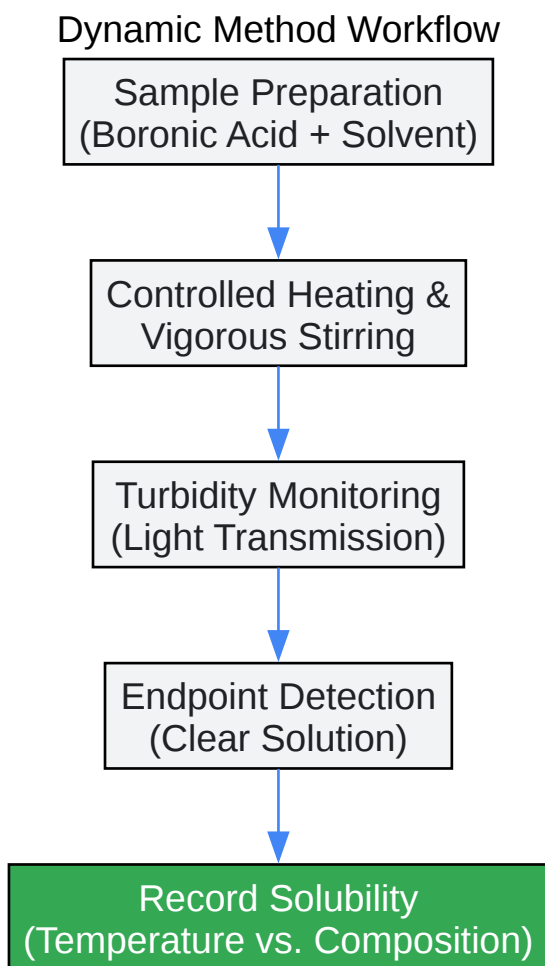
- Sample Preparation: Accurately weigh the **(3-Hydroxymethyl)phenylboronic acid** and the selected organic solvent into the jacketed glass vessel. The composition of the mixture should be known with a high degree of accuracy[1].

- **Heating and Stirring:** Heat the biphasic sample at a slow, constant rate (e.g., 0.3 K/h) while ensuring vigorous stirring to maintain a homogeneous suspension[1].
- **Turbidity Measurement:** Continuously monitor the intensity of a light beam passing through the sample. As the solid dissolves, the turbidity of the mixture will decrease, leading to an increase in light transmission[1].
- **Endpoint Determination:** The temperature at which the solution becomes completely clear (i.e., the turbidity disappears) is recorded as the solubility temperature for the prepared composition.
- **Data Collection:** Repeat the procedure for different compositions of the boronic acid and solvent to construct a solubility curve.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the dynamic method for determining the solubility of **(3-Hydroxymethyl)phenylboronic acid**.

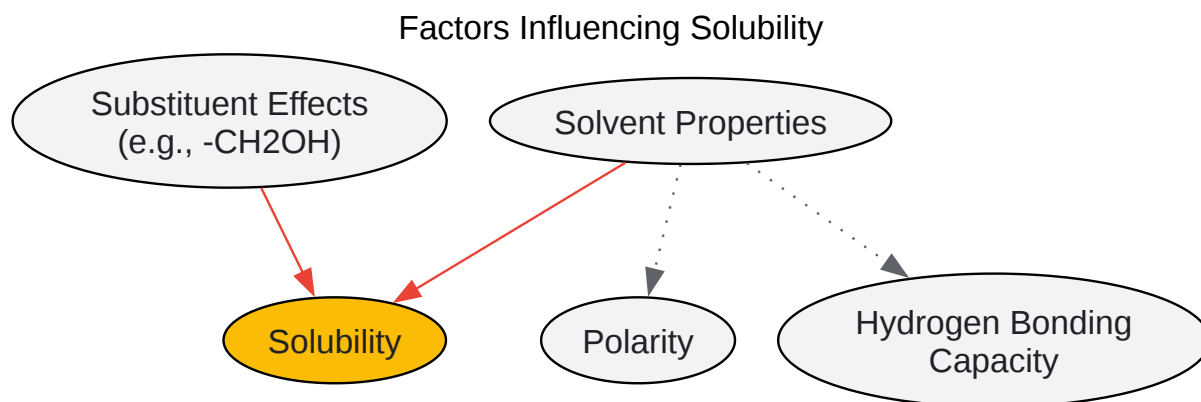


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Caption: Workflow for the dynamic solubility determination method.

Logical Relationship of Factors Influencing Solubility

The solubility of a phenylboronic acid derivative is a function of both its intrinsic properties and the characteristics of the solvent.



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Caption: Key factors that determine the solubility of phenylboronic acids.

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